

ARP 100 handling instructions

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Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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ARP 100 Compound Overview

ARP 100 is a potent and selective inhibitor of matrix metalloproteinase-2 (MMP-2). The table below summarizes its key characteristics:

Property	Description
Chemical Name	2-(((1,1'-Biphenyl)-4-ylsulfonyl)-(1-methylethoxy)amino)-N-hydroxyacetamide [1]
CAS Number	704888-90-4 [2] [1] [3]
Molecular Formula	C ₁₇ H ₂₀ N ₂ O ₅ S [2] [1] [3]
Molecular Weight	364.42 g/mol [2] [1] [3]
Biological Activity	Selective MMP-2 inhibitor (IC ₅₀ = 12 nM); exhibits anti-invasive properties in cell models [2] [1].

Biochemical Activity Profile

ARP 100 shows a strong selectivity profile for MMP-2 over other related enzymes. The following table details its inhibitory activity (IC₅₀) against various MMPs:

Matrix Metalloproteinase (MMP)	IC ₅₀ Value
MMP-2	12 nM [2] [1] [3]
MMP-9	0.2 μM (200 nM) [2] [1] [3]
MMP-3	4.5 μM [2] [1] [3]
MMP-1	>50 μM [2] [1]
MMP-7	>50 μM [2] [1]

Handling & Storage Instructions

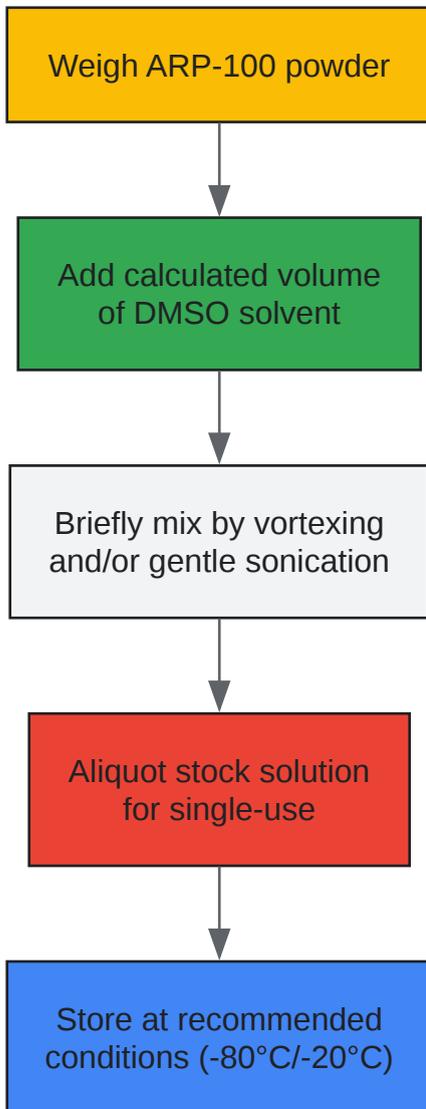
Proper handling and storage are critical for maintaining the stability and activity of ARP 100.

Aspect	Instructions
Physical Form	Off-white to light yellow solid [2].
Purity	≥98% - ≥99% [1] [3].
Solubility	Soluble to 100 mM in DMSO [2] [1]. Note: Hygroscopic DMSO can impact solubility; use newly opened containers [2].
Storage (Powder)	-20°C [2]. Desiccate at +4°C is also mentioned [1].
Storage (Solution)	-80°C for 6 months or -20°C for 1 month [2].
Reconstitution	The product is sometimes offered as a "Solid + Solvent" kit, ready for reconstitution [2].

Experimental Protocols

Stock Solution Preparation

Here is a visual workflow for preparing stock solutions of ARP 100:



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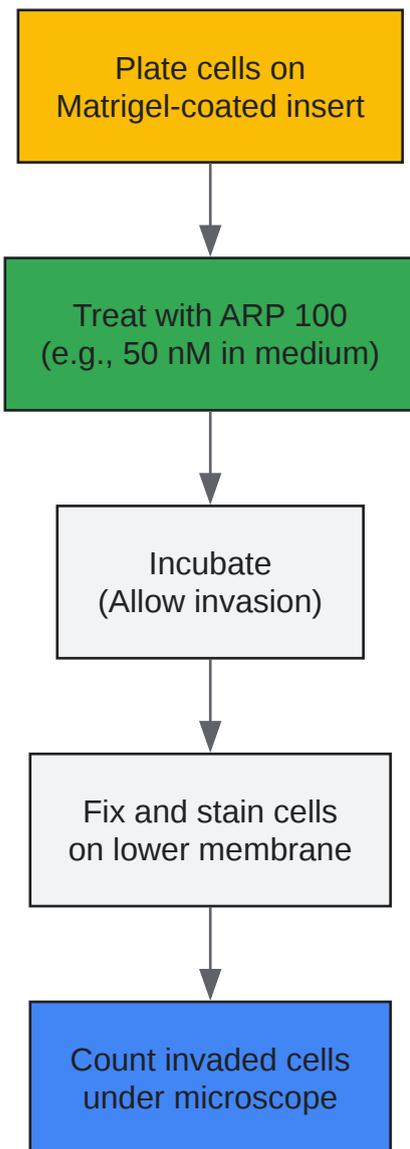
To prepare a 10 mM stock solution in DMSO:

- Calculate the mass of ARP 100 needed. For example, to make 1 mL of solution: $(0.010 \text{ mol/L}) * (0.001 \text{ L}) * (364.42 \text{ g/mol}) = 3.644 \text{ mg}$.

- Weigh the calculated amount of ARP 100 powder.
- Transfer the powder to a volumetric tube and add DMSO to a final volume of 1 mL.
- Vortex and/or briefly sonicate the mixture to ensure complete dissolution.
- Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

In Vitro Cell Invasion Assay

ARP 100 can be used to study the role of MMP-2 in cancer cell invasion. The diagram below outlines a typical experimental workflow using a Matrigel model:



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A cited methodology involves treating cells (such as HT1080 fibrosarcoma cells) with 50 nM ARP 100 during an in vitro invasion assay on Matrigel. This treatment has been shown to cause a **significant reduction in the total number of invasive elongations**, demonstrating its anti-invasive property [2].

Frequently Asked Questions (FAQs)

Q1: What is the shelf life of ARP 100? As a solid powder stored desiccated at -20°C, it is typically stable for at least 3 years. Stock solutions in DMSO are stable for 6 months at -80°C or 1 month at -20°C [2].

Q2: Can ARP 100 be used in in vivo studies? The provided sources offer in vivo dissolution calculators and suggest protocols for preparing working solutions for animal experiments using co-solvents like PEG300, Tween-80, and saline [2]. However, all suppliers state that ARP 100 is "For research use only" [2] [1] [3].

Q3: What safety precautions should be taken? While specific Safety Data Sheets (SDS) are not included in the search results, they should be consulted for detailed hazard information. All cited suppliers classify ARP 100 as "For research use only. We do not sell to patients." [2] [1] [3].

Q4: Why is my ARP 100 not dissolving properly? Ensure you are using high-quality, freshly opened, and anhydrous DMSO, as hygroscopic DMSO significantly impacts solubility [2]. Gentle warming and sonication can aid dissolution.

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References

1. ARP 100 | Synthetic Metalloprotease Inhibitors [rndsystems.com]
2. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]
3. ARP 100 | CAS 704888-90-4 [scbt.com]

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